

# Differentiating microcline from orthoclase in thin section.

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## Compound of Interest

Compound Name: *Microcline*  
CAS No.: 60958-71-6  
Cat. No.: B14602288

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## Technical Support Center: Feldspar Identification

This guide provides troubleshooting and frequently asked questions for differentiating microcline from orthoclase in thin section analysis.

### Frequently Asked Questions (FAQs)

Q1: What are the primary distinguishing features between microcline and orthoclase in a thin section?

The most definitive feature to distinguish microcline from orthoclase in a thin section is the presence of characteristic "tartan" or "gridiron" twinning.[1][2] This cross-hatched pattern arises from two intersecting sets of twin lamellae (albite and pericline laws) and is unique to microcline.[2][3][4] Orthoclase, in contrast, typically displays simple twinning, such as Carlsbad twins, which divide the crystal into two distinct domains.[5][6] While both are potassium feldspars with similar chemical formulas ( $\text{KAlSi}_3\text{O}_8$ ), their crystal systems differ: microcline is triclinic, and orthoclase is monoclinic.[7][8]

Q2: Can I rely solely on twinning to differentiate between the two minerals?

While tartan twinning is a strong indicator of microcline, its absence does not definitively identify a mineral as orthoclase.[4] Twinning in microcline may be very fine or not visible in all orientations.[2][4] In such cases, other optical properties, such as the optic axial angle (2V), should be examined. Microcline generally has a larger 2V angle than orthoclase.

Q3: What if I observe a potassium feldspar with no visible twinning?

When untwinned, distinguishing microcline from orthoclase can be challenging.[5] In this scenario, measuring the optic axial angle (2V) is the next critical step. Orthoclase typically has a 2V angle ranging from 33° to 65°, whereas microcline's 2V angle is generally larger, from 77° to 84°.[9] It is important to note that orthoclase can sometimes be cloudy due to alteration, which can be a helpful, though not diagnostic, clue.[5]

Q4: Are there any chemical methods to help differentiate them in a thin section?

Yes, staining techniques can be employed to highlight potassium feldspars. While these methods won't differentiate between microcline and orthoclase directly, they will distinguish them from other minerals like plagioclase and quartz.[10][11] A common method involves etching the thin section with hydrofluoric acid vapor followed by treatment with a saturated solution of sodium cobaltinitrite, which stains potassium feldspars yellow.[12][13]

## Troubleshooting Guide

Issue: I see twinning, but it's not the classic "tartan" pattern.

- **Possible Cause:** You may be observing simple twinning, which is characteristic of orthoclase. Carlsbad twins are common in orthoclase and divide the crystal into two halves.[5][6]
- **Solution:** Carefully examine the twinning. Is it a simple, two-part twin, or are there intersecting lamellae? If it's a simple twin, it is likely orthoclase. If you are unsure, try to find other grains of the same mineral in the thin section that may show more definitive twinning.

Issue: The mineral is untwinned, and I'm having trouble getting a clear interference figure to measure the 2V angle.

- **Possible Cause:** The crystal may be oriented in a way that is not suitable for obtaining an interference figure.

- Solution: Search for other grains of the same mineral that are oriented more favorably. An ideal orientation will have the mineral appear nearly isotropic (dark) under crossed polars. If no suitable grains can be found, chemical staining can be used to confirm it as a potassium feldspar, and the context of the surrounding rock may provide clues as to its identity (e.g., microcline is common in granites and pegmatites that have cooled slowly).[\[1\]](#)[\[8\]](#)

## Data Presentation

| Optical Property       | Microcline                                                                                                                                                                                                                                       | Orthoclase                                                                                             |
|------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------|
| Crystal System         | Triclinic                                                                                                                                                                                                                                        | Monoclinic                                                                                             |
| Twinning               | "Tartan" or "gridiron" (cross-hatched) twinning from combined albite and pericline laws. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> Lamellae may be spindle-shaped and pinch and swell. <a href="#">[1]</a> <a href="#">[5]</a> | Simple twinning (e.g., Carlsbad, Baveno, Manebach). <a href="#">[5]</a> <a href="#">[6]</a>            |
| Optic Axial Angle (2V) | 77° to 84° (biaxial negative). <a href="#">[9]</a>                                                                                                                                                                                               | 33° to 65° (biaxial negative). <a href="#">[9]</a>                                                     |
| Birefringence          | Up to first-order white (approx. 0.007). <a href="#">[1]</a>                                                                                                                                                                                     | 0.005 - 0.007 (first-order gray to white). <a href="#">[9]</a>                                         |
| Relief                 | Low negative. <a href="#">[2]</a>                                                                                                                                                                                                                | Low negative. <a href="#">[6]</a>                                                                      |
| Alteration             | May alter to sericite or clay. <a href="#">[1]</a>                                                                                                                                                                                               | Frequently cloudy due to incipient alteration (kaolinization). <a href="#">[5]</a> <a href="#">[6]</a> |

## Experimental Protocols

### Protocol: Staining for Potassium Feldspar

This protocol is designed to differentiate potassium feldspars (like microcline and orthoclase) from plagioclase feldspars and quartz in an uncovered thin section.

#### Reagents:

- Hydrofluoric acid (HF), 48-50%

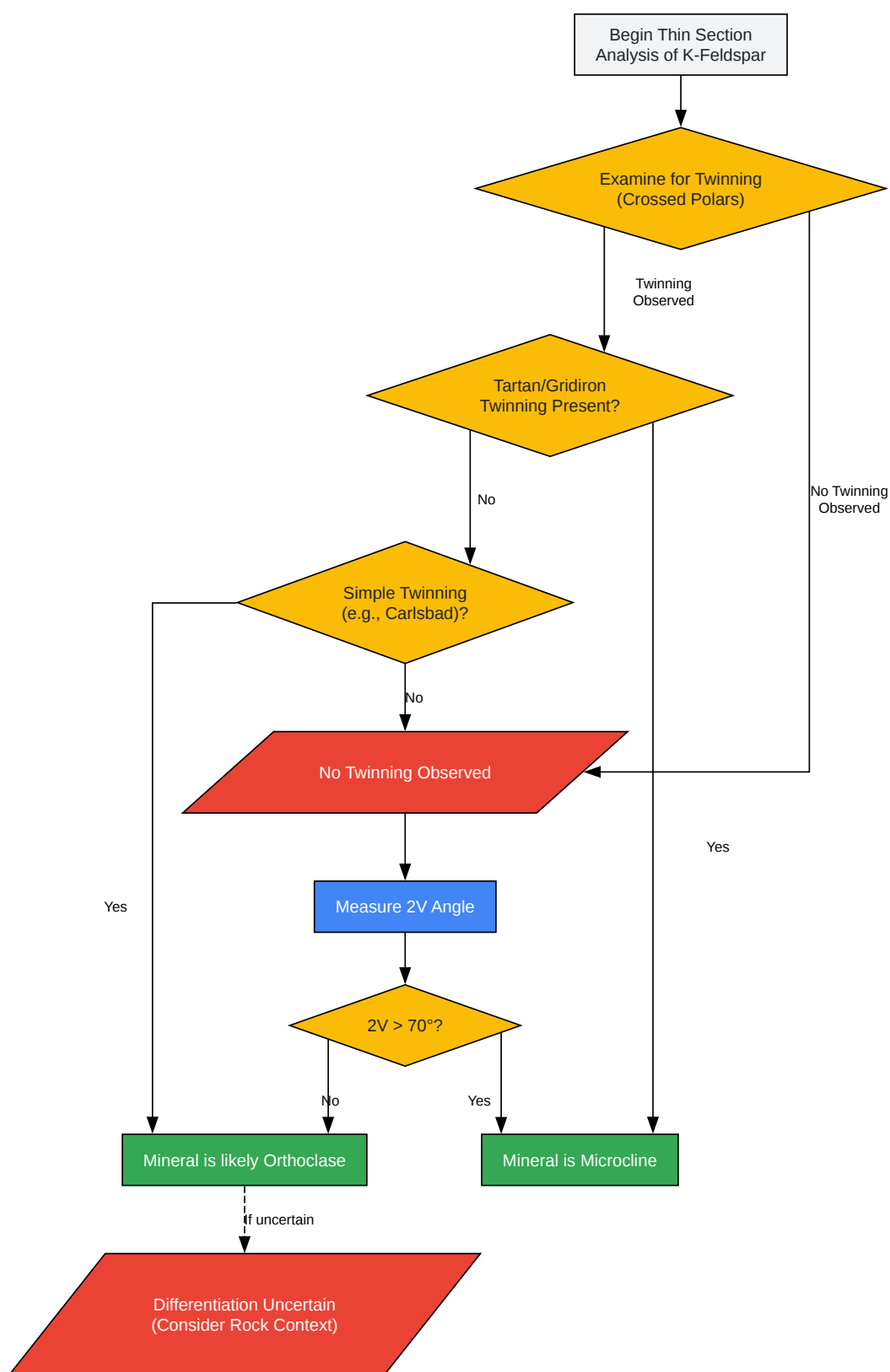
- Sodium cobaltinitrite solution (saturated)
- Barium chloride solution (5%)
- Potassium rhodizonate solution
- Distilled water

Procedure:

- Etching (USE FUME HOOD AND APPROPRIATE PPE): Place the uncovered thin section face down over a container of hydrofluoric acid, exposing the surface to the vapor for approximately 25-45 seconds.[\[10\]](#)[\[14\]](#) The thin section should not touch the liquid HF.[\[10\]](#)
- Potassium Feldspar Staining: Immerse the etched slide in the saturated sodium cobaltinitrite solution for about 45 seconds to 1 minute.[\[12\]](#)[\[14\]](#)
- Rinsing: Gently rinse the slide with distilled water.[\[14\]](#)
- Observation: Potassium feldspars, including both microcline and orthoclase, will be stained yellow.[\[10\]](#) Plagioclase and quartz will remain unstained at this stage.

Note: For differential staining of plagioclase, additional steps involving barium chloride and potassium rhodizonate can be included, which will stain plagioclase pink to red.[\[11\]](#)[\[13\]](#)

## Mandatory Visualization



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Caption: Workflow for differentiating microcline from orthoclase.

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